

# Overcoming low recovery of Capensinidin during solid-phase extraction

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## Compound of Interest

Compound Name: *Capensinidin*

Cat. No.: *B108428*

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## Technical Support Center: Solid-Phase Extraction of Capensinidin

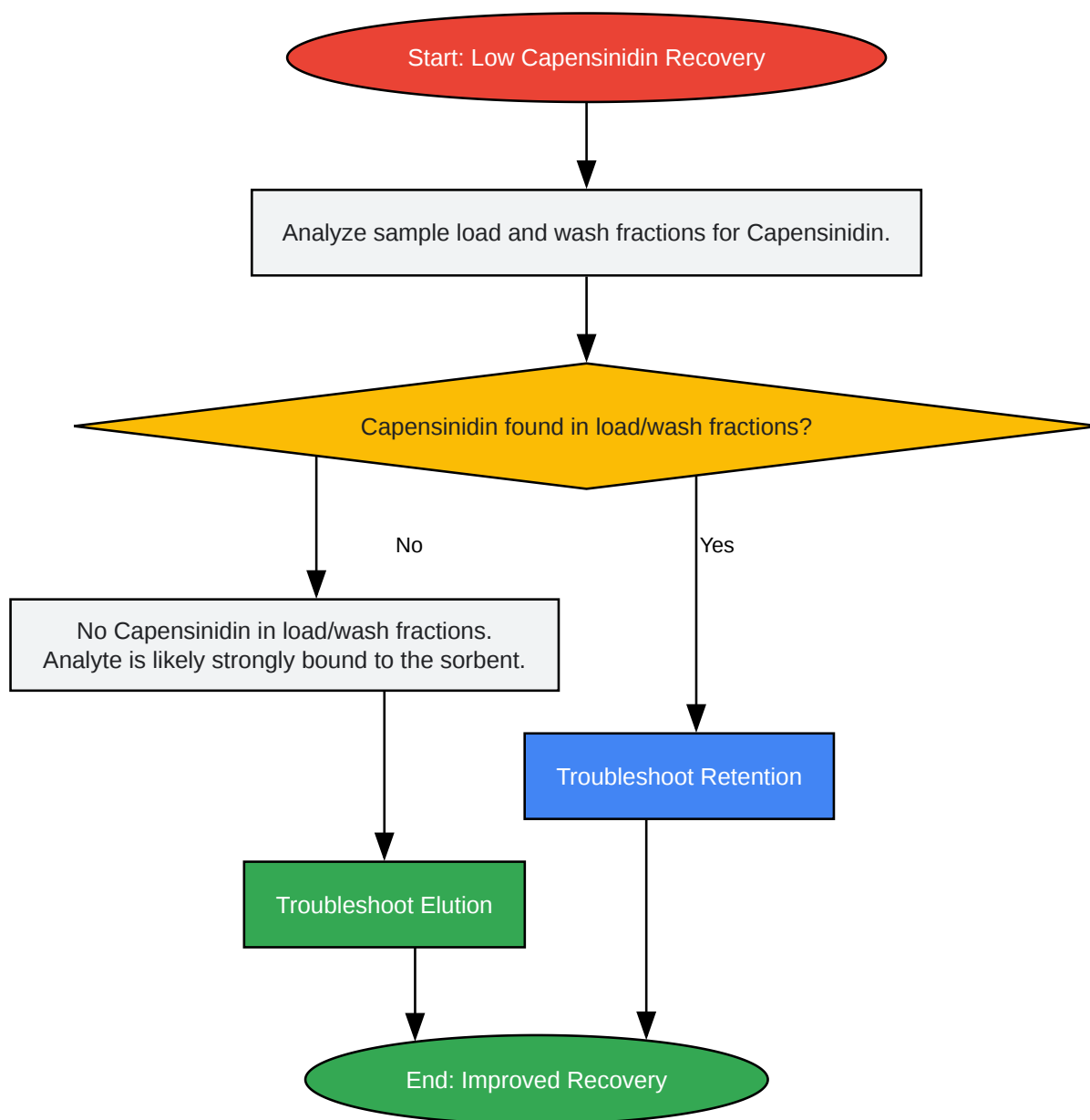
This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals experiencing low recovery of **Capensinidin** during solid-phase extraction (SPE).

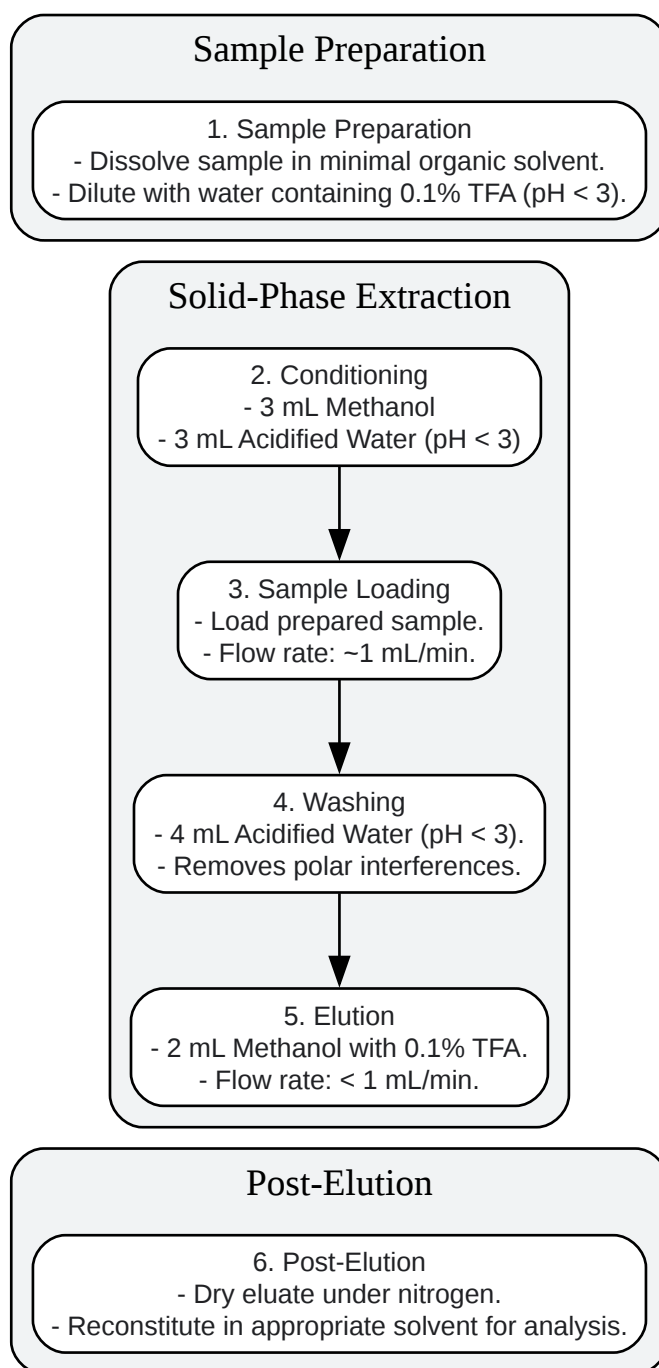
## Troubleshooting Guide: Overcoming Low Capensinidin Recovery

Low recovery of **Capensinidin** during SPE is a common issue that can often be resolved by systematically evaluating and optimizing several key experimental parameters. This guide will walk you through the most likely causes and their solutions.

## Problem: Low or No Recovery of Capensinidin in the Eluate

This is the most frequent problem, where the target analyte is lost during the SPE process. The troubleshooting workflow below will help you diagnose the potential cause.





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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)